

# Application Note: Quantification of Dinophysistoxin-1 in Shellfish using LC-MS/MS

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## Compound of Interest

Compound Name: *Dinophysistoxin 1*

Cat. No.: *B117357*

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## Abstract

This application note details a robust and sensitive method for the quantification of Dinophysistoxin-1 (DTX-1), a potent marine biotoxin, in various shellfish matrices. The protocol employs a liquid chromatography-tandem mass spectrometry (LC-MS/MS) approach, which is the reference method in the European Union for the official control of lipophilic toxins in shellfish.[1][2][3] This document provides a comprehensive guide for researchers, scientists, and quality control professionals, including detailed procedures for sample preparation, chromatographic separation, and mass spectrometric detection, along with method performance data.

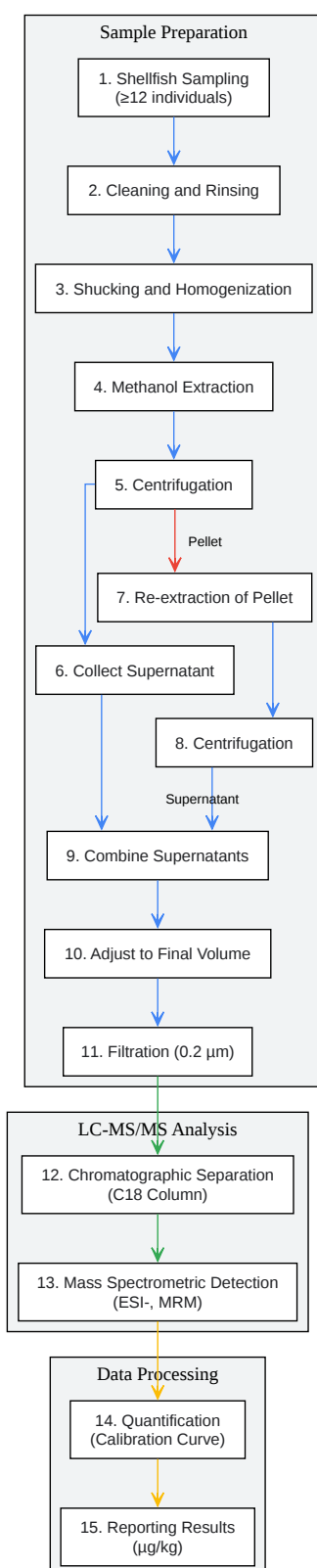
## Introduction

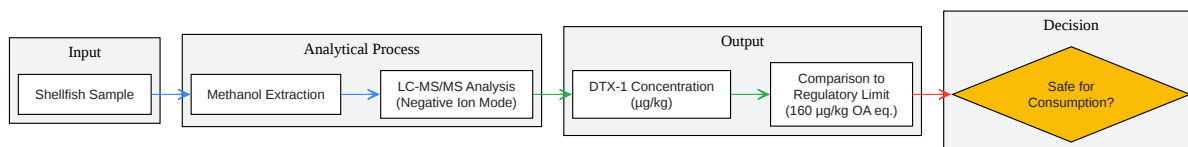
Dinophysistoxin-1 (DTX-1) is a lipophilic marine biotoxin belonging to the okadaic acid (OA) group of toxins, which are responsible for Diarrhetic Shellfish Poisoning (DSP).[4] Consumption of shellfish contaminated with these toxins can lead to severe gastrointestinal illness in humans.[4] Due to the potential public health risk, regulatory authorities worldwide have established maximum permitted levels for these toxins in shellfish. The European Union has set a regulatory limit of 160 µg of okadaic acid equivalents per kilogram for the sum of okadaic acid, dinophysistoxins, and pectenotoxins.

Accurate and reliable quantification of DTX-1 is crucial for ensuring seafood safety. While traditional methods like mouse bioassays have been used, they lack specificity and raise ethical concerns. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has

emerged as the preferred analytical technique due to its high sensitivity, selectivity, and ability to provide structural information for definitive identification and quantification. This application note presents a detailed protocol for the analysis of DTX-1 in shellfish using LC-MS/MS, based on established and validated methodologies.

## Experimental Workflow





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## References

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- 4. LC-MS/MS analysis of diarrhetic shellfish poisoning (DSP) toxins, okadaic acid and dinophysistoxin analogues, and other lipophilic toxins - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
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